

Application Note: Comprehensive Characterization of (4-Methoxypyrimidin-2-yl)methanamine

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Compound of Interest

Compound Name: (4-Methoxypyrimidin-2-yl)methanamine
CAS No.: 909563-18-4
Cat. No.: B1457186

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Introduction

(4-Methoxypyrimidin-2-yl)methanamine is a heterocyclic compound featuring a pyrimidine core, a structure of significant interest in medicinal chemistry development due to its prevalence in biologically active molecules.^{[1][2][3]} The presence of a primary amine and a methoxy group on the pyrimidine ring confers specific chemical properties that necessitate a multi-faceted analytical approach for comprehensive characterization. Accurate structural elucidation, purity assessment, and impurity profiling are critical for ensuring the quality, safety, and efficacy of any active pharmaceutical ingredient (API) derived from this compound.

This guide provides a detailed overview of the essential analytical techniques and validated protocols for the complete characterization of **(4-Methoxypyrimidin-2-yl)methanamine**, grounded in established scientific principles and regulatory expectations. The methodologies described are designed to be robust and reproducible, providing the trustworthiness required in a research and drug development setting.

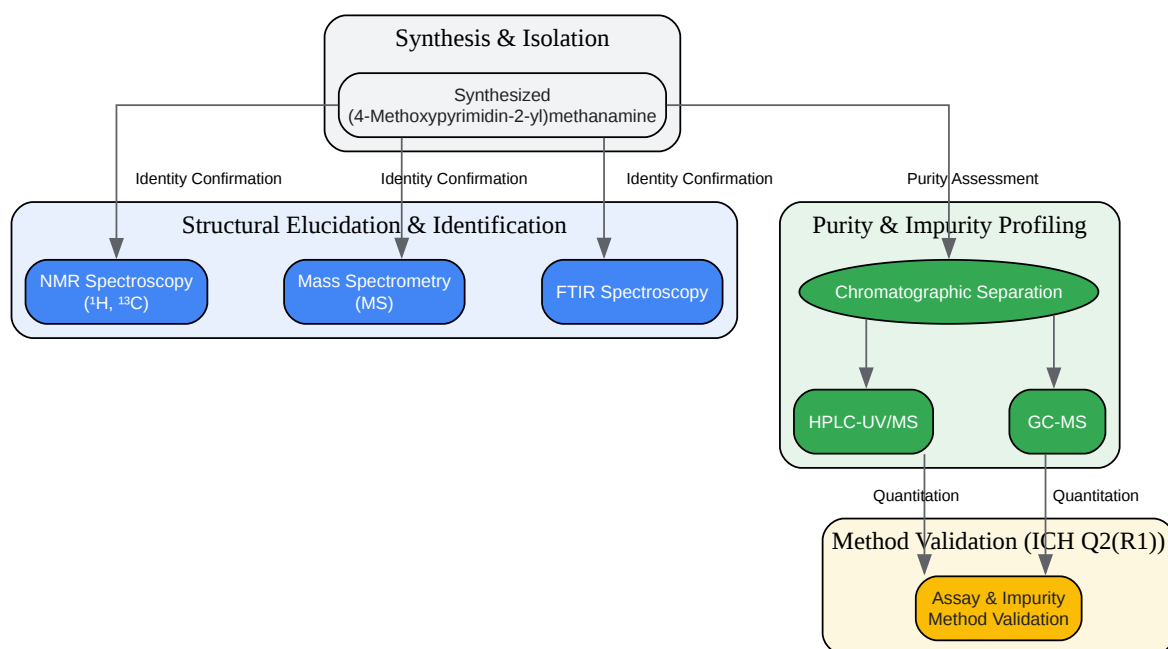
Physicochemical Properties

A thorough understanding of the physicochemical properties is the foundation for method development. While experimental data for this specific molecule has not been published, properties can be predicted based on its structural components.

Property	Predicted Value / Information	Rationale / Significance
Molecular Formula	C ₆ H ₉ N ₃ O	Derived from the chemical structure.
Molecular Weight	139.16 g/mol	Essential for mass spectrometry and stoichiometric calculations.
Appearance	Likely a solid or oil at room temperature.	The pyrimidine core and functional groups suggest a higher melting point than a simple alkane.
Solubility	Expected to be soluble in polar organic solvents (e.g., Methanol, DMSO) and aqueous acid.	The primary amine group can be protonated, increasing aqueous solubility. The heterocyclic nitrogen atoms contribute to polarity.
pKa	Estimated pKa ~6-8 for the primary amine.	Influences chromatographic retention, extraction efficiency, and salt formation.
UV Absorbance	Expected UV λ _{max} ~260-280 nm.	The substituted pyrimidine ring is a chromophore allowing for UV detection in HPLC.

Analytical Characterization Workflow

A systematic workflow ensures all critical quality attributes of the molecule are assessed. This involves a combination of spectroscopic techniques for structural confirmation and chromatographic methods for purity and impurity analysis.



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Caption: General workflow for the analytical characterization of **(4-Methoxypyrimidin-2-yl)methanamine**.

Structural Elucidation and Identification Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of organic molecules, providing detailed information about the environment of proton and carbon atoms.^[1]

Rationale: ¹H NMR confirms the presence and connectivity of protons, while ¹³C NMR provides information about the carbon framework.^[1] For pyrimidine, the chemical shifts are highly sensitive to the position and nature of substituents.^[1]

Protocol: ¹H and ¹³C NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of **(4-Methoxypyrimidin-2-yl)methanamine** in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or small amount of tetramethylsilane (TMS) as an internal standard if not already present in the solvent).
- Instrument Setup:
 - Spectrometer: 300-600 MHz NMR Spectrometer.^[1]
 - Reference: Calibrate chemical shifts relative to the residual solvent signal or TMS (0.00 ppm).^[4]
- ¹H NMR Acquisition:
 - Pulse Sequence: Standard single-pulse experiment (e.g., zg30).^[1]
 - Spectral Width: -2 to 12 ppm.^[1]
 - Number of Scans: 8-16 scans.^[1]
 - Relaxation Delay (D1): 1-2 seconds.^[1]
- ¹³C NMR Acquisition:

- Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30) to enhance sensitivity.^[1]
- Number of Scans: ≥1024 scans, due to the low natural abundance of ¹³C.^[1]
- Relaxation Delay (D1): 2-5 seconds.

Expected Spectral Data:

¹ H NMR (Predicted)	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
Pyrimidine-H	~8.3	Doublet	1H	H6
Pyrimidine-H	~6.7	Doublet	1H	H5
-CH ₂ -	~4.0	Singlet	2H	Methylene protons
-OCH ₃	~3.9	Singlet	3H	Methoxy protons
-NH ₂	~2.0	Broad Singlet	2H	Amine protons

¹³ C NMR (Predicted)	Chemical Shift (δ, ppm)	Assignment
Pyrimidine-C	~170	C4 (attached to -OCH ₃)
Pyrimidine-C	~165	C2 (attached to -CH ₂ NH ₂)
Pyrimidine-C	~158	C6
Pyrimidine-C	~105	C5
-OCH ₃	~55	Methoxy carbon
-CH ₂ -	~45	Methylene carbon

Note: Predicted values are based on general principles and data from similar structures. Actual values may vary.^{[5][6][7][8]}

Mass Spectrometry (MS)

MS provides crucial information about the molecular weight and can aid in structural elucidation through fragmentation patterns.^[1]

Rationale: High-resolution mass spectrometry (HRMS) can confirm the elemental composition, while tandem MS (MS/MS) reveals structural fragments and increases confidence in the identification.

Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of the analyte (~10-100 µg/mL) in a suitable solvent like methanol or acetonitrile, often with 0.1% formic acid to promote protonation ([M+H]⁺).
- Instrumentation: Couple an ESI source to a mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap).
- Analysis:
 - Ionization Mode: Positive ion mode is preferred to detect the protonated molecule [M+H]⁺.
 - Data Acquisition: Acquire a full scan spectrum to identify the molecular ion peak.
 - Expected [M+H]⁺: m/z 140.0824 (for C₆H₁₀N₃O⁺).
 - Fragmentation Analysis (MS/MS): Select the parent ion (m/z 140.08) and subject it to collision-induced dissociation (CID) to observe characteristic fragment ions.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and valuable technique for identifying the functional groups present in a molecule.[2][3]

Rationale: The primary amine (-NH₂), C-N, C=N, C-O, and aromatic C-H bonds in **(4-Methoxypyrimidin-2-yl)methanamine** will exhibit characteristic frequencies.[2][9]

Protocol: FTIR Analysis

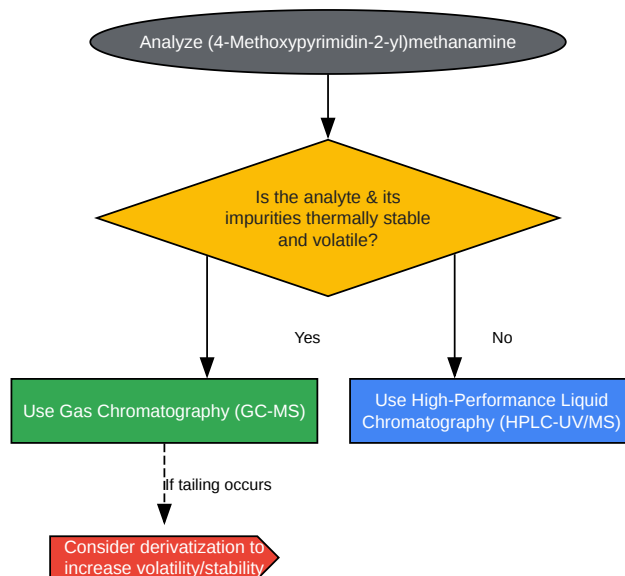
- Sample Preparation: Use either KBr pellet method (for solids) or a thin film on a salt plate (for oils). Attenuated Total Reflectance (ATR) is a modern alternative.
- Data Acquisition: Scan the sample typically from 4000 to 400 cm⁻¹.
- Data Analysis: Identify characteristic absorption bands.

Expected Characteristic FTIR Bands:

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400-3250	N-H stretch (asymmetric & symmetric)	Primary Amine (-NH ₂)[9][10]
3100-3000	Aromatic C-H stretch	Pyrimidine Ring[2]
2950-2850	Aliphatic C-H stretch	-CH ₂ , -OCH ₃ [2]
1650-1580	N-H bend (scissoring)	Primary Amine (-NH ₂)[9]
1600-1450	C=N and C=C ring stretching	Pyrimidine Ring[2][11]
1335-1250	Aromatic C-N stretch	Ar-N[9]
1250-1020	C-O stretch (asymmetric)	Aryl-O-CH ₃

Purity Determination and Impurity Profiling

Chromatographic techniques are essential for separating the main compound from any impurities, starting materials, or by-products.



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Caption: Decision tree for selecting the appropriate chromatographic method.

High-Performance Liquid Chromatography (HPLC)

HPLC is the most common and versatile technique for the purity analysis of pharmaceutical compounds.^{[12][13]} Due to the polar nature of the primary amine, consideration for the column and mobile phase is required to achieve good peak shape.

Rationale: Reversed-phase HPLC is typically the method of choice. However, the basic nature of amines can cause peak tailing on standard silica-based columns. Using a column with end-capping, a different stationary phase, or mobile phase additives can mitigate this. Pre-column derivatization is also a strategy to improve retention and detection sensitivity.^{[12][14][15]}

Protocol: Reversed-Phase HPLC Method for Purity Analysis

- **Instrumentation:**
 - HPLC system with a UV or Diode Array Detector (DAD).
 - Mass Spectrometer (for peak identification).
- **Chromatographic Conditions:**
 - Column: C18, 250 mm x 4.6 mm, 5 µm (or similar). Consider a base-deactivated column for better peak shape.
 - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) or Formic Acid in Water.
 - Mobile Phase B: Acetonitrile or Methanol.
 - Gradient: Start with a high percentage of Mobile Phase A (e.g., 95%) and gradually increase Mobile Phase B over 20-30 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection: UV at 270 nm.
 - Injection Volume: 10 µL.
- **Sample Preparation:** Dissolve the sample in the initial mobile phase composition or a compatible solvent (e.g., 50:50 Water:Acetonitrile) to a concentration of 1.0 mg/mL.
- **Analysis:** Inject the sample and integrate all peaks. Calculate purity using the area percent method. Identify impurities by comparing retention times with standards or by using LC-MS.^[16]

Gas Chromatography (GC)

GC is suitable for volatile and thermally stable compounds. Primary amines can be challenging to analyze by GC due to their high polarity and tendency to adsorb onto the column, leading to poor peak shape.^[17]

Rationale: Derivatization (e.g., with benzenesulfonyl chloride) can be employed to create a less polar, more stable derivative suitable for GC analysis. Alternatively, specialized base-deactivated columns can be used.^[17] GC coupled with MS is highly effective for identifying volatile impurities.^[19]

Protocol: GC-MS Method for Volatile Impurities

- **Instrumentation:**
 - Gas Chromatograph with a Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- **Chromatographic Conditions:**
 - Column: A base-deactivated column, such as one coated with Carbowax 20M and KOH, or a standard DB-5ms column if derivatization is used.^[18]

- Carrier Gas: Helium at a constant flow of 1 mL/min.[18]
- Injector Temperature: 250 °C.
- Oven Program: Initial temperature 80-100 °C, hold for 1-2 minutes, then ramp at 10 °C/min to 280 °C.[18]
- Detector: MS detector with source temperature at 230 °C and transfer line at 280 °C.
- Sample Preparation: Dissolve the sample in a volatile solvent like Dichloromethane or Ethyl Acetate. If derivatizing, follow a standard protocol for a silylation.
- Analysis: Inject the sample and analyze the resulting chromatogram and mass spectra to identify and quantify volatile impurities.

Analytical Method Validation

Once an analytical procedure is developed, it must be validated to demonstrate that it is suitable for its intended purpose.[20] The validation should be according to the International Council for Harmonisation (ICH) Q2(R1) guideline.[20][21][22]

Rationale: Validation ensures that the analytical data is reliable, reproducible, and accurate, which is a regulatory requirement in drug development.[2]

Key Validation Parameters:

Parameter	Description
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., impurities, degradation products).[20][23]
Linearity	The ability to obtain test results which are directly proportional to the concentration of the analyte in the sample within a given range.[13][23]
Range	The interval between the upper and lower concentration of analyte in the sample within which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.
Accuracy	The closeness of test results obtained by the method to the true value.[23]
Precision	The degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample under the prescribed conditions (repeatability, intermediate precision).
Detection Limit (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.[13]
Quantitation Limit (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.[13]
Robustness	A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters and provides an indication of its reliability during normal use.[21]

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Caption: Workflow for analytical method validation based on ICH Q2(R1) guidelines.

Conclusion

The comprehensive characterization of **(4-Methoxypyrimidin-2-yl)methanamine** requires the integrated application of multiple analytical techniques. Methods such as NMR, MS, and FTIR are indispensable for confirming the molecular structure. Chromatographic methods, primarily HPLC and GC, are essential for assessing purity and identifying potential process-related or degradation impurities. All quantitative methods must be rigorously validated according to ICH guidelines to ensure data integrity and regulatory compliance. The protocols and workflows outlined in this guide provide a robust framework for researchers, scientists, and development professionals to achieve a thorough and reliable characterization of this important heterocyclic building block.

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